

Extending the shelf-life of Strontium-90 reference standards

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Compound of Interest

Compound Name: Strontium-90

Cat. No.: B1230875

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Technical Support Center: Strontium-90 Reference Standards

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Strontium-90** (Sr-90) reference standards. The information is designed to address specific issues that may be encountered during experimental procedures.

Frequently Asked Questions (FAQs)

Q1: What is the actual shelf-life of a **Strontium-90** reference standard?

A1: For a sealed **Strontium-90** (Sr-90) reference standard, such as those provided by the National Institute of Standards and Technology (NIST), the certified activity value is considered valid indefinitely within the stated measurement uncertainty.^[1] The primary factor governing the "shelf-life" is the radioactive decay of Sr-90, which has a half-life of approximately 28.8 years.^{[1][2]} The activity of the standard at any given time can be accurately calculated using the decay formula. The validity of the certified value is contingent upon the standard being handled and stored correctly to prevent any evaporation or change in composition.^[1] For opened standards, the practical shelf-life is dependent on proper storage and handling to prevent chemical changes and contamination.

Q2: My Sr-90 standard is past the expiration date on the certificate. Can I still use it?

A2: The "expiration date" on a certificate for a radionuclide standard often refers to the period for which the manufacturer guarantees the certified value without needing to apply a decay correction. However, for Sr-90, the radioactive decay is a well-characterized and predictable process. Therefore, you can calculate the current activity of the standard with high accuracy using the half-life and the reference date on the certificate. As long as the standard has been stored correctly in its sealed container and shows no signs of physical or chemical alteration, it can still be used for preparing working standards.

Q3: What is the proper way to store a Sr-90 reference standard solution?

A3: Sr-90 reference standards should be stored in their original sealed container, typically a borosilicate glass ampoule, in a cool, dry, and well-ventilated place.^[2] The storage area must be properly shielded to protect personnel from beta and bremsstrahlung radiation. It is crucial to adhere to all local and national regulations for the storage of radioactive materials. For opened standards, it is recommended to store them in tightly sealed containers at a temperature between 5 and 65 °C.^{[2][3]}

Q4: What type of container should I use for my working Sr-90 standards?

A4: For acidic solutions of Sr-90, both borosilicate glass and high-density polyethylene (HDPE) or polypropylene (PP) containers are generally suitable. Glass is inert to acidic solutions, but strong basic solutions can etch glass over time. Plastic containers have the advantage of being shatterproof.^[4] Regardless of the material, ensure the container has a tight-fitting cap to prevent evaporation and contamination. It is good practice to periodically check for any signs of leaching or adsorption by verifying the activity of the working standard.

Troubleshooting Guides

Issue 1: Inconsistent or unexpected measurement results.

Possible Cause	Troubleshooting Step
Improper Counting Geometry	Ensure that the sample is placed in the detector in a consistent and reproducible manner. For liquid scintillation counting, ensure the sample is homogenous and there are no air bubbles.
Instrument Calibration Drift	Recalibrate your counting instrument using a certified reference standard. Perform regular quality control checks with a long-lived source to monitor instrument stability.
Quenching Effects (Liquid Scintillation)	Use a quench curve to correct for chemical or color quenching in your samples. Ensure that your sample matrix is compatible with the scintillation cocktail.
Contamination of Detector or Labware	Perform a background check on your detector. Clean all labware thoroughly. Use disposable labware when possible to minimize cross-contamination.
Incomplete Secular Equilibrium	Sr-90 decays to Yttrium-90 (Y-90), which is also a beta emitter. For accurate measurement, ensure that secular equilibrium between Sr-90 and Y-90 has been reached (this takes about 2-3 weeks). [5]

Issue 2: Apparent loss of activity in a working standard over time.

Possible Cause	Troubleshooting Step
Evaporation	Ensure that the container for your working standard is tightly sealed. If possible, seal the cap with paraffin film. Store in a cool environment to minimize evaporation.
Adsorption to Container Walls	Acidify your working standard solution (e.g., with 0.1 M to 1 M HCl or HNO ₃) to keep Sr-90 in solution and minimize adsorption. The addition of a stable strontium carrier can also help to reduce adsorption of the radioactive strontium.
Precipitation	Visually inspect the solution for any precipitates. If precipitation has occurred, the standard is no longer homogeneous and should be discarded. Ensure the chemical compatibility of all components in your working standard solution.

Quantitative Data Summary

The primary quantitative factor affecting the activity of a **Strontium-90** reference standard over time is its radioactive decay.

Parameter	Value	Reference
Half-life of Strontium-90	28.8 years	[1] [2]
Annual Decay Rate	Approximately 2.4%	Calculated
Decay Product	Yttrium-90 (Y-90)	[1] [2]
Half-life of Yttrium-90	64.1 hours	[5]
Radiation Emission	Beta (β^-) particles	

Experimental Protocols

Protocol 1: Preparation of a **Strontium-90** Working Standard

This protocol describes the dilution of a certified Sr-90 reference standard to prepare a working standard.

Materials:

- Certified Sr-90 reference standard solution (e.g., NIST SRM).
- High-purity dilute nitric acid (HNO₃) or hydrochloric acid (HCl) (e.g., 0.1 M).
- Stable strontium carrier solution.
- Calibrated volumetric flasks and pipettes.
- Appropriate personal protective equipment (PPE) and shielding.

Procedure:

- Allow the certified Sr-90 reference standard ampoule and the diluent to come to room temperature.
- Carefully score and open the glass ampoule following the manufacturer's instructions, working in a fume hood or other appropriate ventilated enclosure.
- Using a calibrated pipette, transfer a precise volume of the certified standard solution into a calibrated volumetric flask.
- Add a known amount of stable strontium carrier solution to the volumetric flask.
- Add the high-purity dilute acid to the flask, bringing the volume close to the calibration mark.
- Cap the flask and invert several times to ensure thorough mixing.
- Carefully add more diluent to bring the solution to the final volume at the calibration mark.
- Mix the solution thoroughly.
- Transfer the working standard to a clean, clearly labeled, and tightly sealed storage bottle.

- Calculate the final activity of the working standard, accounting for the dilution factor and the decay of the original standard to the date of preparation.

Protocol 2: Verifying the Stability of an Opened Sr-90 Standard

This protocol provides a basic workflow for periodically checking the integrity of an opened Sr-90 standard solution.

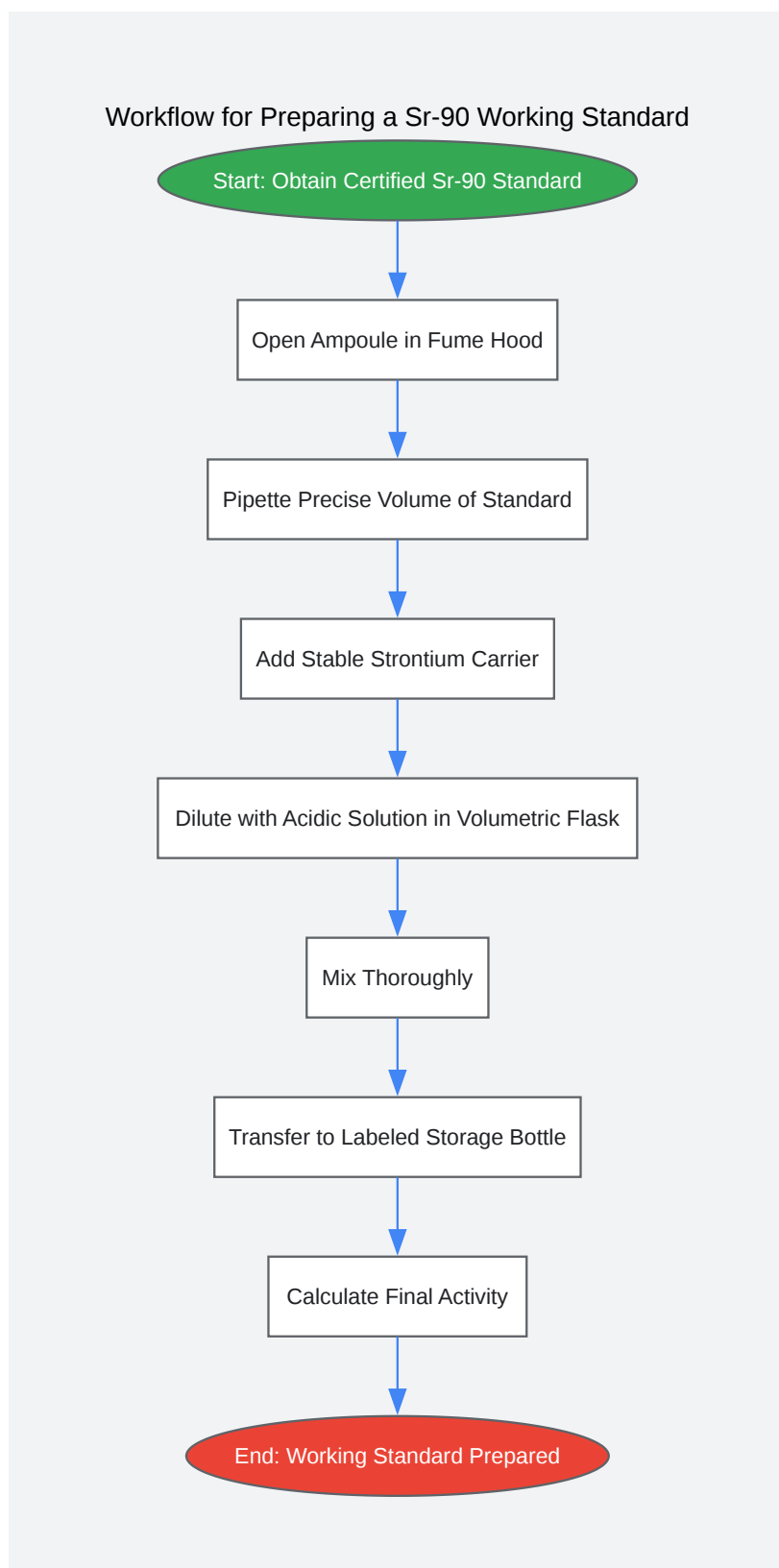
Materials:

- Opened Sr-90 standard solution.
- Liquid scintillation counter or other suitable beta detector.
- Scintillation vials and cocktail (if using LSC).
- Calibrated pipettes.
- Quality control records.

Procedure:

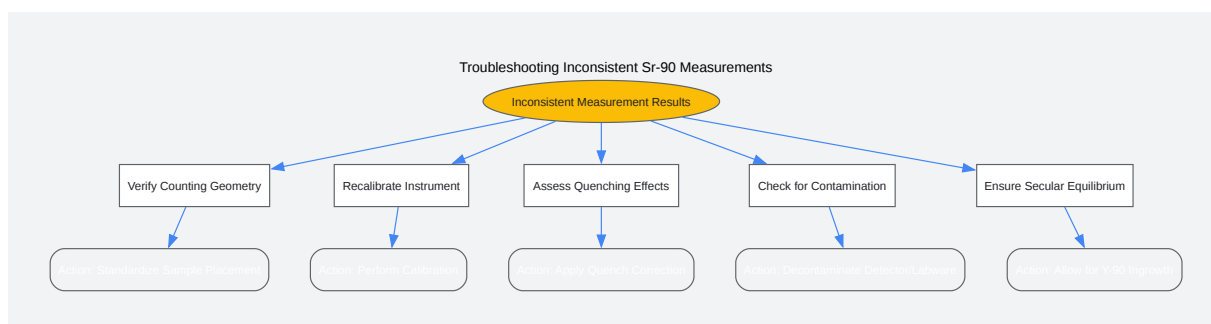
- Prepare a counting sample from the opened standard solution using a precise and reproducible method.
- Measure the activity of the sample using a calibrated and stable counting system.
- Record the measurement result, including the date, instrument used, and all relevant counting parameters.
- Compare the current measurement with previous measurements of the same standard, correcting for radioactive decay.
- A consistent, decay-corrected activity reading over time indicates that the standard remains stable. A significant deviation may suggest evaporation, adsorption, or other issues.

Visualizations



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Caption: Workflow for Preparing a Sr-90 Working Standard.



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Caption: Troubleshooting Inconsistent Sr-90 Measurements.

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